

# Fast Black K Salt: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **Fast Black K Salt**

Cat. No.: **B1258822**

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An In-depth Whitepaper on the Properties, Applications, and Methodologies of a Versatile Diazonium Salt in Research and Development

This technical guide provides a comprehensive overview of **Fast Black K Salt**, a versatile diazonium salt widely utilized in biomedical research and analytical sciences. Tailored for researchers, scientists, and drug development professionals, this document details the physicochemical properties, core applications, and detailed experimental protocols related to **Fast Black K Salt**.

## Core Properties of Fast Black K Salt

**Fast Black K Salt**, also known as Brentamine **Fast Black K Salt**, is a stable diazonium salt recognized for its utility as a chromogenic reagent in various analytical and histochemical techniques.<sup>[1][2]</sup> Its chemical structure allows it to act as a coupling agent, forming intensely colored azo dyes with suitable compounds, which is the basis for its widespread application.

## Physicochemical and Quantitative Data

A summary of the key quantitative data for **Fast Black K Salt** is presented in Table 1 for easy reference and comparison.

Property	Value	Source(s)
CAS Number	64071-86-9	<a href="#">[1]</a>
Molecular Formula	<chem>C14H12ClN5O4·0.5ZnCl2</chem>	<a href="#">[1]</a>
Molecular Weight	417.88 g/mol	<a href="#">[1]</a>
Synonyms		2,5-Dimethoxy-4-(4-nitrophenylazo)benzenediazonium chloride salt, Brentamine Fast Black K Salt
Appearance	Orange to brown powder/crystals	
Melting Point	150 °C (decomposes)	
Solubility	Water: 10 mg/mL	
Purity	≥93% (HPLC)	
Dye Content	≥25%	
Colour Index Number	37190	

## Primary Applications in Research and Drug Development

**Fast Black K Salt**'s utility spans several domains of scientific research, primarily as a visualization and staining agent. Its applications are particularly relevant in the fields of analytical chemistry, histology, and enzyme activity studies.

### Analytical Chemistry: Thin-Layer Chromatography (TLC)

**Fast Black K Salt** is a highly effective visualization reagent in thin-layer chromatography, especially for the detection of aliphatic amines and various drug compounds. It has been successfully employed in the sensitive visual detection of beta-adrenergic blocking drugs and amphetamines. The reaction of **Fast Black K Salt** with these compounds on a TLC plate produces distinct, permanently colored spots, facilitating their identification.

## Histochemistry and Enzyme Localization

A primary application of **Fast Black K Salt** is in the histochemical demonstration of hydrolytic enzymes, most notably acid phosphatase. It is also utilized for staining endopeptidase and leucine aminopeptidase activity. The underlying principle involves the enzymatic hydrolysis of a substrate (e.g., a naphthol derivative), which then couples with **Fast Black K Salt** to form an insoluble, colored precipitate at the site of enzyme activity. This allows for the precise localization of enzymatic activity within tissues and cells.

For drug development professionals, this application is valuable for assessing the enzymatic effects of candidate compounds on tissues or cell cultures.

## Experimental Protocols

The following sections provide detailed methodologies for the key applications of **Fast Black K Salt**.

### Protocol for Visualization of Beta-Blockers on HPTLC Plates

This protocol is adapted for the detection of beta-adrenergic blocking drugs extracted from biological samples.

#### 1. Materials and Reagents:

- High-Performance Thin-Layer Chromatography (HPTLC) plates (Silica Gel 60 F254)
- Developing Solvent: Ethyl acetate/methanol/ammonia (85:10:5, v/v/v), freshly prepared.
- **Fast Black K Salt** Spray Reagent: 0.5% (w/v) aqueous solution of **Fast Black K Salt**.
- Alkaline Spray Reagent: 0.5 M Sodium Hydroxide (NaOH) solution.

#### 2. Procedure:

- Apply the extracted samples and standards as spots or bands onto the HPTLC plate.

- Develop the plate in a chromatography chamber saturated with the developing solvent until the solvent front has migrated approximately 7 cm.
- Air dry the plate thoroughly after development.
- Lightly spray the plate with the 0.5% **Fast Black K Salt** solution and allow it to dry.
- Subsequently, spray the plate lightly with the 0.5 M NaOH solution and let it dry.
- A final spray with the **Fast Black K Salt** solution is applied to enhance the color.
- Visualize the colored spots corresponding to the beta-blocker compounds.

## Protocol for Histochemical Staining of Acid Phosphatase

This protocol describes the localization of acid phosphatase activity in frozen tissue sections using a simultaneous coupling technique with **Fast Black K Salt**.

### 1. Materials and Reagents:

- Snap-frozen tissue sections (10-16  $\mu$ m) mounted on coverslips or slides.
- Fixative (optional, depending on tissue and enzyme stability): Baker's formal-calcium fixative for 5 minutes at room temperature.
- Substrate Solution: Naphthol AS-BI phosphate.
- Coupling Agent: **Fast Black K Salt**.
- Incubation Buffer: Acetate buffer (0.1 M, pH 5.0).
- Counterstain: Mayer's Hematoxylin or Nuclear Fast Red.
- Aqueous mounting medium.

### 2. Preparation of Incubation Medium:

- Dissolve Naphthol AS-BI phosphate in a small volume of N,N-dimethylformamide.
- Add this solution to the acetate buffer (pH 5.0).
- Just before use, add **Fast Black K Salt** to the buffered substrate solution (typically 1 mg/mL) and stir to dissolve. Filter the solution.

### 3. Staining Procedure:

- If required, fix the tissue sections and then rinse thoroughly with distilled water.
- Incubate the sections in the freshly prepared incubation medium at 37°C for 30-60 minutes in the dark.
- Rinse the sections with distilled water.
- Counterstain with Mayer's Hematoxylin for 1-2 minutes to visualize nuclei.
- Rinse thoroughly in tap water.
- Mount the coverslip with an aqueous mounting medium.

### 4. Expected Results:

- Sites of acid phosphatase activity will be marked by a black or dark-colored precipitate.
- Nuclei will be stained blue or red, depending on the counterstain used.

## Diagrams and Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving **Fast Black K Salt**.

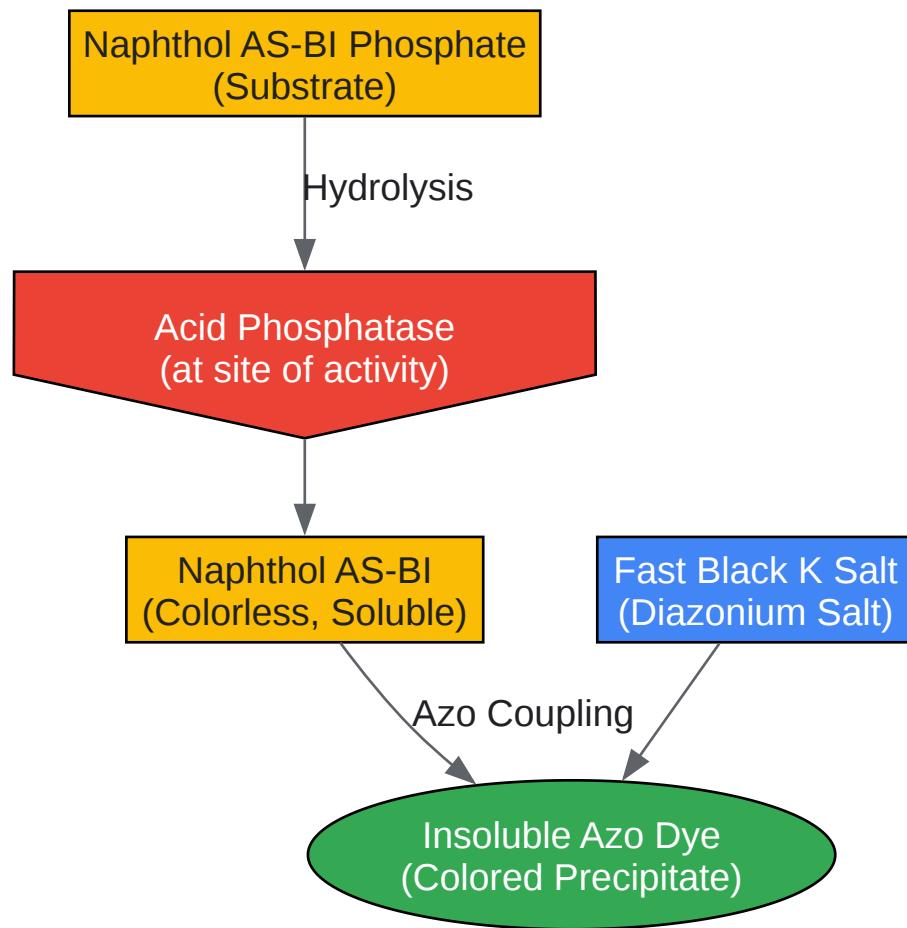
## Experimental Workflow for TLC Visualization



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Caption: Workflow for TLC plate visualization using **Fast Black K Salt**.

## Mechanism of Azo Dye Formation in Histochemistry

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Caption: Azo coupling reaction for histochemical enzyme localization.

## Safety and Handling

**Fast Black K Salt** is classified as an eye irritant. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling the powder. Work in a well-ventilated area or under a fume hood to avoid inhalation of dust. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the manufacturer.

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## References

- 1. Fast Black K Salt practical grade 64071-86-9 [sigmaaldrich.com]
- 2. Dye content, ≥25%, practical grade, powder | Sigma-Aldrich [sigmaaldrich.com]
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